

Technical Support Center: Terbinafine Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Turbinatine*

Cat. No.: *B10853578*

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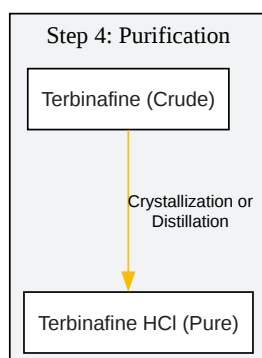
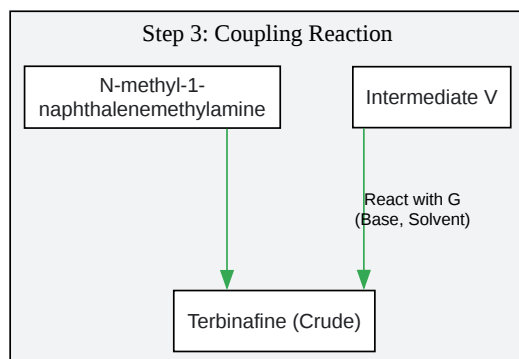
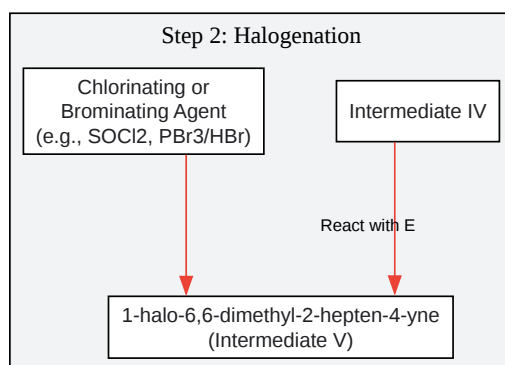
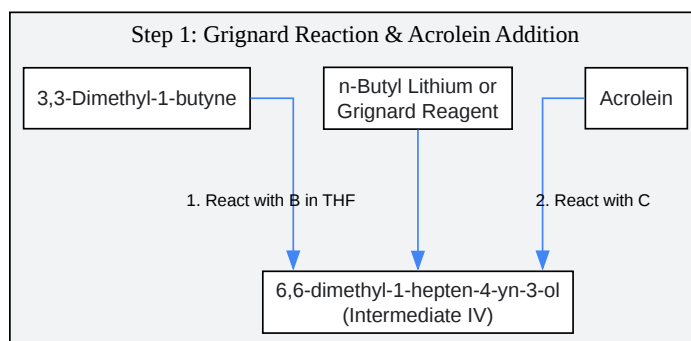
A Note on Terminology: This guide addresses the synthesis of Terbinafine. "**Turbinatine**" is likely a typographical error for Terbinafine, a widely used antifungal agent.

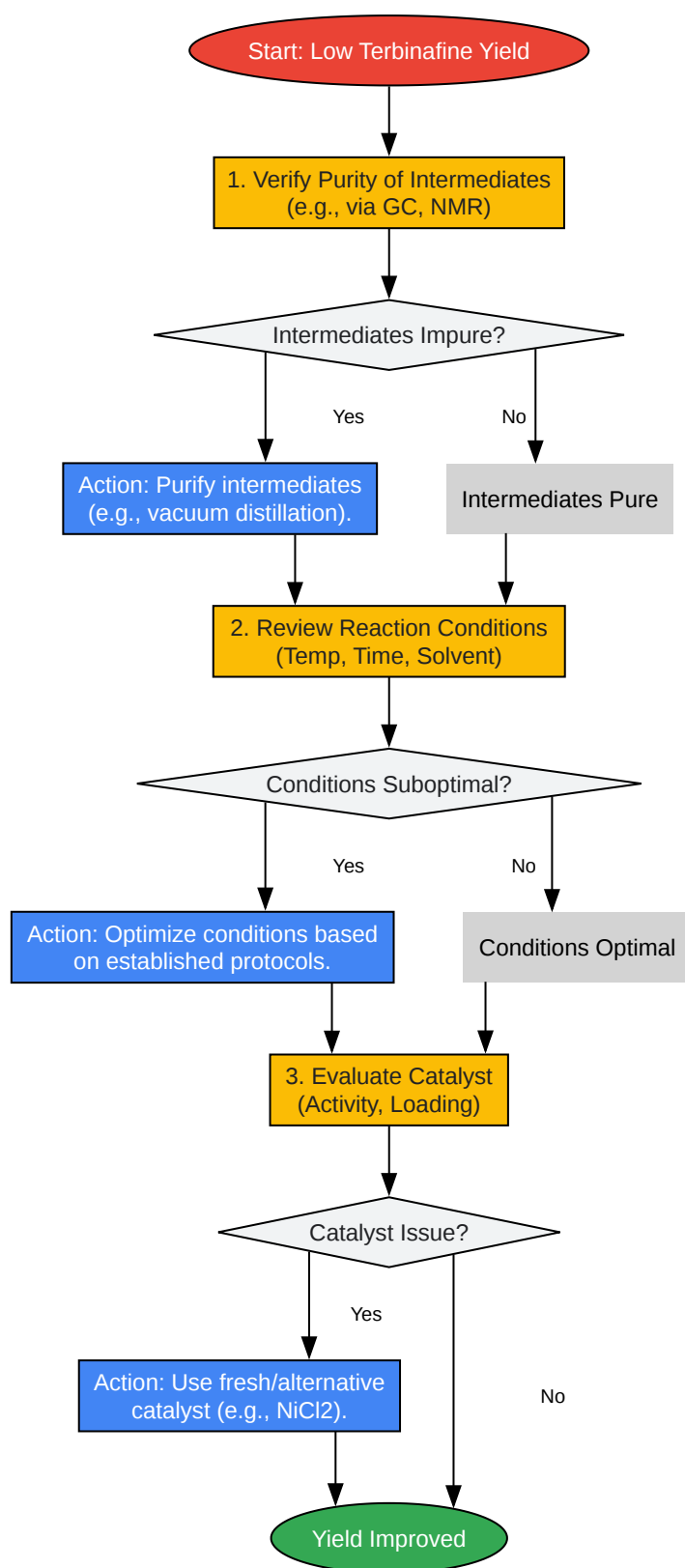
Frequently Asked Questions (FAQs)

Q1: What are the primary synthetic routes to achieve a high yield of Terbinafine?

There are several established synthetic routes for Terbinafine. The choice of route often depends on the availability of starting materials, cost considerations, and desired isomeric purity. A prevalent and high-yield approach involves a multi-step synthesis starting from 3,3-dimethyl-1-butyne.

A generalized workflow for this common pathway is outlined below. This process emphasizes the purification of key intermediates, which is crucial for obtaining a high-purity final product without resorting to challenging chromatographic separations.^[1]





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References

- 1. WO2007044273A1 - Process for preparing terbinafine - Google Patents [patents.google.com]
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